

Furan-2-carboximidamide Hydrochloride: A Technical Overview for Drug Discovery Professionals

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Compound of Interest

Compound Name: Furan-2-carboximidamide hydrochloride

Cat. No.: B1315031

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For researchers, scientists, and drug development professionals, this document provides a comprehensive guide to the core basic properties of **Furan-2-carboximidamide hydrochloride**. This furan derivative holds potential in medicinal chemistry, and this guide summarizes its chemical and physical characteristics, alongside available information on its synthesis and biological activity.

Furan-2-carboximidamide hydrochloride is a heterocyclic compound featuring a furan ring substituted with a carboximidamide group, presented as a hydrochloride salt.^[1] This structure is of interest to medicinal chemists due to the known diverse biological activities of furan derivatives, which include antimicrobial and anticancer properties.^[1] The hydrochloride salt form generally enhances water solubility compared to the free base, a favorable characteristic for biological applications.^[1]

Core Physicochemical Properties

A summary of the key quantitative data for **Furan-2-carboximidamide hydrochloride** is presented in the table below, offering a quick reference for its fundamental properties.

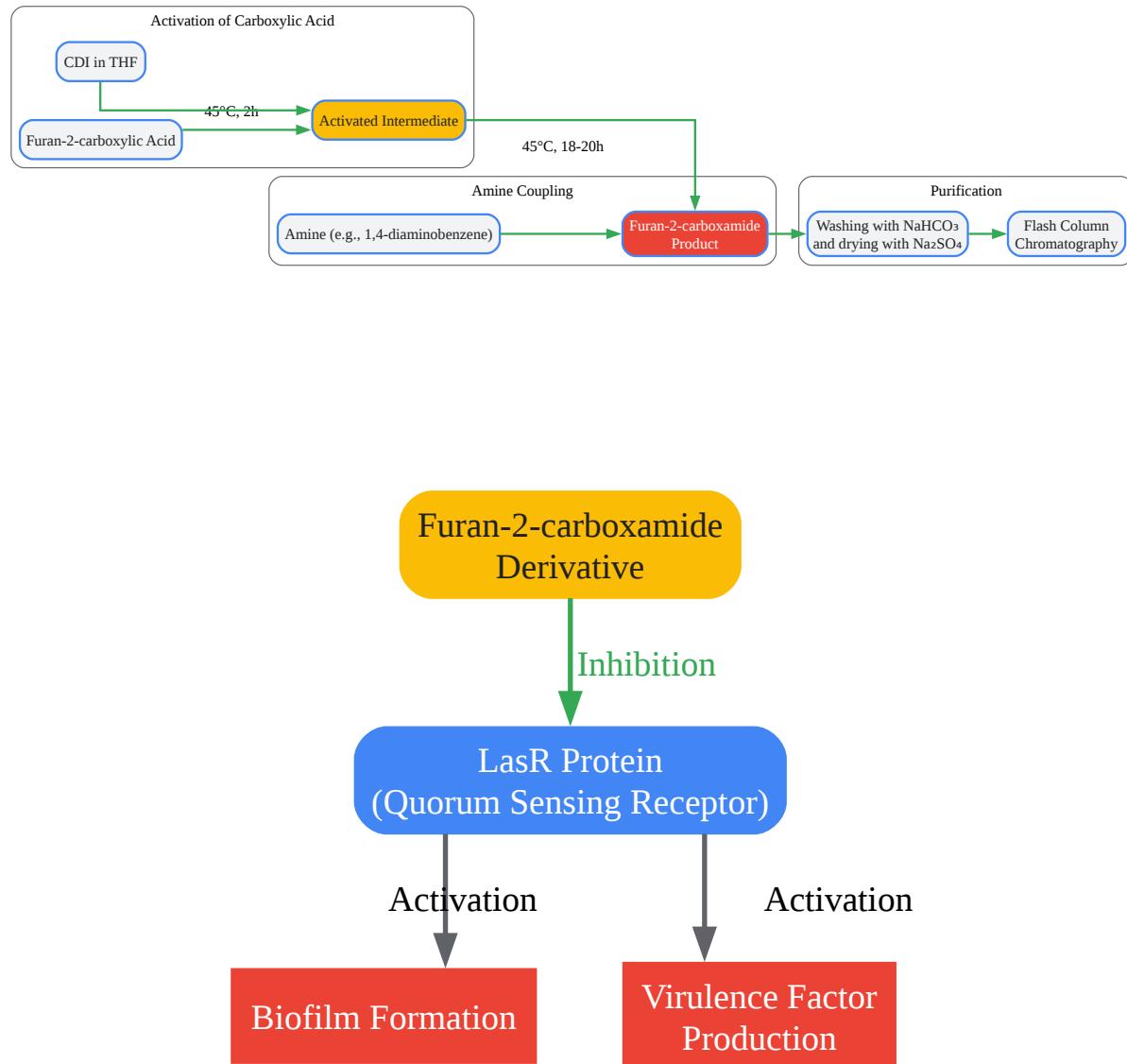
| Property | Value | Source(s) |
|------------------|--|---|
| Chemical Formula | <chem>C5H7ClN2O</chem> | [1] [2] |
| Molecular Weight | 146.58 g/mol | [2] |
| CAS Number | 54610-69-4 | [2] |
| Melting Point | 63-65 °C | [3] |
| Boiling Point | 220.1 °C at 760 mmHg | [3] |
| Solubility | Generally more soluble in water as the hydrochloride salt. Quantitative data not available. | [1] |
| pKa | Data not available | |
| Purity | ≥95% to 97% (as commercially available) | [2] |

Synthesis and Characterization

While a specific, detailed experimental protocol for the synthesis of **Furan-2-carboximidamide hydrochloride** is not readily available in the reviewed literature, the synthesis of structurally related furan-2-carboxamides provides a general strategic framework. These syntheses often commence from furan-2-carboxylic acid.

A general synthetic approach may involve the activation of furan-2-carboxylic acid, for example, with 1,1'-carbonyldiimidazole (CDI), followed by reaction with an appropriate amine source to form the amide linkage. Subsequent chemical transformations would then be necessary to convert the carboxamide into the desired carboximidamide hydrochloride.

General Experimental Workflow for Synthesis of Furan-2-Carboxamides:



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References

- 1. CAS 54610-69-4: furan-2-carboximidamide hydrochloride [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. labsolu.ca [labsolu.ca]
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